

2,5-Dibromopyridin-4-amine CAS number

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Compound of Interest

Compound Name: 2,5-Dibromopyridin-4-amine

Cat. No.: B1592060

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An In-depth Technical Guide to **2,5-Dibromopyridin-4-amine**

For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, it is my privilege to present this technical guide on **2,5-Dibromopyridin-4-amine**. This document is intended to be a comprehensive resource for researchers and professionals in the fields of medicinal chemistry, organic synthesis, and drug development. The pyridine scaffold is a cornerstone in the design of biologically active molecules, and its halogenated derivatives, such as the one discussed herein, offer a versatile platform for the construction of novel chemical entities. This guide moves beyond a simple recitation of facts to provide a deeper understanding of the causality behind experimental choices and to present protocols that are self-validating in their logic.

Core Compound Identification and Properties

CAS Number: 221241-37-8[\[1\]](#)

Synonyms: 4-Amino-2,5-dibromopyridine, 2,5-dibromopyridine-4-amine, 4-Pyridinamine, 2,5-dibromo-[\[1\]](#)

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **2,5-Dibromopyridin-4-amine**. This data is essential for its handling, reaction setup, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ Br ₂ N ₂	[1]
Molecular Weight	251.91 g/mol	[1][2]
Appearance	Solid	[1]
Purity	Typically ≥98%	[1]
InChI	InChI=1S/C5H4Br2N2/c6-3-2-9-5(7)1-4(3)8/h1-2H,(H2,8,9)	[1]
InChI Key	MNGXHTUVJIPLKB-UHFFFAOYSA-N	[1]
Canonical SMILES	C1=C(C(=NC=C1Br)Br)N	

Synthesis and Mechanistic Considerations

The synthesis of poly-substituted pyridines can be a complex undertaking, often requiring careful consideration of regioselectivity. While a specific, detailed synthesis protocol for **2,5-Dibromopyridin-4-amine** is not readily available in the provided search results, a plausible and logical synthetic route can be proposed based on established pyridine chemistry. A common strategy involves the functionalization of a pre-existing pyridine ring.

Proposed Synthetic Pathway: A Multi-step Approach

A logical approach to the synthesis of **2,5-Dibromopyridin-4-amine** would likely start from a more readily available aminopyridine derivative, followed by selective bromination.



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Sources

- 1. 2,5-dibromopyridin-4-amine | CymitQuimica [cymitquimica.com]
- 2. 90902-84-4 CAS MSDS (2,5-DIBROMO-3-AMINOPYRIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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